Technical Guide: 1H NMR Spectrum Analysis of 3-Hydroxy-1-indanone

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Compound of Interest

Compound Name:	*3-Hydroxy-1-indanone*
CAS No.:	*26976-59-0*
Cat. No.:	*B1295786*

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Executive Summary & Structural Context

3-Hydroxy-1-indanone (CAS: 26976-59-0) represents a critical scaffold in medicinal chemistry, serving as a pharmacophore in various bioactive molecules and a chiral intermediate in the synthesis of indatraline and other CNS-active agents.

From a spectroscopic perspective, this molecule presents a classic yet complex case study due to its rigid bicyclic framework. The core analysis revolves around the ABX spin system formed by the diastereotopic methylene protons at C2 and the chiral methine proton at C3. Unlike flexible acyclic chains, the cyclopentanone ring imposes conformational constraints that make the coupling constants (

-values) highly diagnostic of ring puckering and substituent orientation.

Structural Parameters[1][2][3][4][5][6][7][8][9][10]

- Formula:
- Molecular Weight: 148.16 g/mol [1]

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- Key Features:
  - C1: Carbonyl group (Deshielding anisotropy).
  - C2: Methylene group (
    -carbonyl,
    -hydroxyl).
  - C3: Chiral center (Benzylic,
    -hydroxyl).
  - Aromatic Ring: Fused benzo- system.

Experimental Protocol

Sample Preparation

To ensure high-resolution data and accurate integration, follow this preparation workflow. The choice of solvent critically affects the observability of the hydroxyl proton and the resolution of the ABX system.

- Solvent A: CDCl
  (Chloroform-d)
  - Pros: Sharp lines, distinct ABX pattern.
  - Cons: Hydroxyl proton (
) often appears as a broad singlet or drifts due to concentration/temperature dependence; no coupling to H3 is usually observed due to rapid exchange.
- Solvent B: DMSO-d
  (Dimethyl sulfoxide-d6)
  - Pros: Inhibits proton exchange. The

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signal appears as a sharp doublet (coupled to H3), converting the H3 signal from a doublet-of-doublets (dd) to a doublet-of-doublets-of-doublets (ddd).

- Recommendation: Use CDCl

  for standard structural verification. Use DMSO-d

  if stereochemical assignment of the hydroxyl group relative to other substituents is required.

Instrument Parameters

- Frequency: 400 MHz minimum recommended to resolve the second-order effects of the ABX system.
- Pulse Sequence: Standard zg30 (30° pulse) to ensure accurate integration.
- Relaxation Delay (D1): Set to

  (typically 5–10 seconds) if quantitative ratios between aromatic and aliphatic protons are critical.

Spectral Analysis: The Core Assignments

The spectrum is divided into two distinct regions: the deshielded aromatic zone and the complex aliphatic zone.

The Aliphatic Region (ABX System)

This is the most diagnostic region. The C2 and C3 protons form a rigid 3-spin system. Due to the chiral center at C3, the two protons at C2 are diastereotopic (chemically non-equivalent), labeled here as

and

.

Proton H3 (Methine, C3-H)

- Chemical Shift:

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5.30 – 5.50 ppm

- Multiplicity: Doublet of Doublets (dd)
- Mechanistic Insight: This proton is significantly deshielded by three factors:
  - Inductive effect of the hydroxyl group (
    -position).
  - Ring current effect of the fused benzene ring (benzylic position).
  - Through-space anisotropy of the C1 carbonyl group.
- Coupling: It couples to

  and

  with vicinal coupling constants (

).

Protons H2a and H2b (Methylene, C2-H)

- Chemical Shift:

  2.50 – 3.20 ppm (Two distinct multiplets)
- Multiplicity: Doublet of Doublets (dd) for each proton.
- Mechanistic Insight: These protons are

  to the carbonyl, shifting them downfield relative to a standard alkane. The geminal coupling (

) between them is large, typical of cyclic ketones.
- Coupling:
  - Geminal (

    ): ~18–19 Hz (Large, characteristic of indanones).

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- Vicinal (

  ): Split by H3.

The Aromatic Region

- Chemical Shift:

  7.40 – 7.80 ppm

- Pattern: 4H multiplet (ABCD system).

- Assignment:

  - H7 (Ortho to Carbonyl): Typically the most deshielded aromatic proton (

    ppm) due to the paramagnetic anisotropy of the carbonyl group.

  - H4, H5, H6: Clustered between 7.40 – 7.70 ppm.

Data Summary Table

The following table summarizes the typical chemical shifts and coupling constants for **3-Hydroxy-1-indanone** in CDCl

.

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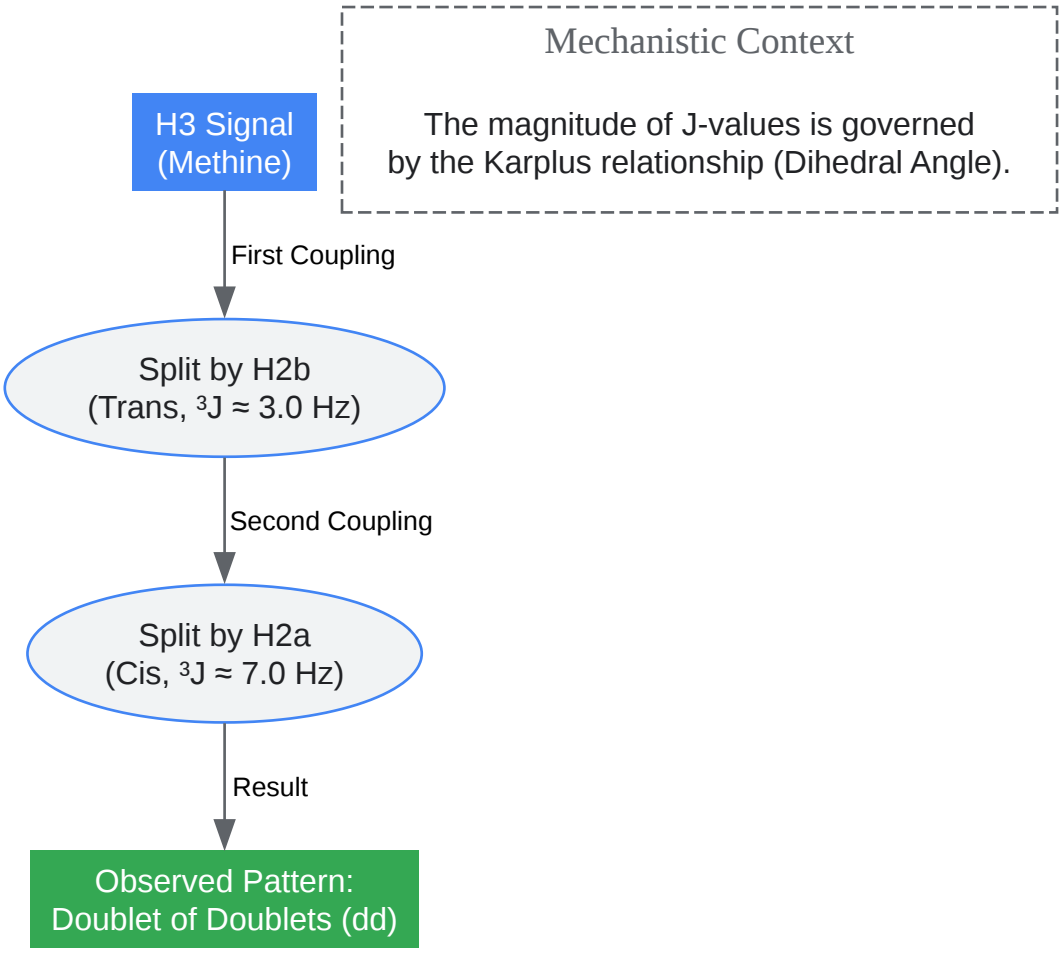
Proton Label	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constants (, Hz)	Assignment
H7	7.70 – 7.80	Doublet/Multiplet	1H		Aromatic (Ortho to C=O)
H4, H5, H6	7.40 – 7.70	Multiplet	3H	Complex	Remaining Aromatic
H3	5.35 – 5.45	dd	1H	,	Benzylic Methine (-OH)
H2a	2.95 – 3.05	dd	1H	,	Methylene (Diastereotopic)
H2b	2.55 – 2.65	dd	1H	,	Methylene (Diastereotopic)
-OH	2.50 – 4.00	Broad Singlet	1H	None (in CDCl)	Hydroxyl (Exchangeable)

> Note: Values are representative. Exact shifts vary with concentration and temperature.

Visualization: The ABX Coupling Pathway

The following diagram illustrates the splitting logic for the aliphatic protons, highlighting the origin of the "Doublet of Doublets" pattern observed for H3.

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Caption: Logical flow of spin-spin coupling for the H3 proton, resulting in a characteristic dd pattern.

Advanced Troubleshooting & Validation

Distinguishing from 1-Indanone

The starting material, 1-indanone, lacks the C3 hydroxyl group.

- 1-Indanone: C3 is a methylene group (

  ppm). You will see a triplet (or apparent triplet) integrating to 2H.
- **3-Hydroxy-1-indanone**: C3 is a methine group (

ppm). You see a 1H signal shifted significantly downfield.

Water Artifacts

In DMSO-d

, the water peak appears around 3.33 ppm. This can overlap with the

signals.

- Solution: Use CDCl

  (water at 1.56 ppm) or add a drop of D

  O to shift the exchangeable peaks if overlap occurs.

Stereochemical Determination

While the molecule is typically synthesized as a racemate, determining the relative stereochemistry (in substituted derivatives) requires NOESY (Nuclear Overhauser Effect Spectroscopy).

- Protocol: Irradiate H3. Strong NOE enhancement at H2a suggests a cis relationship (or spatial proximity), aiding in the assignment of the specific diastereotopic protons.

References

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